

# physical and chemical properties of N-sulfinyl-p-toluidine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-methyl-4-(sulfinylamino)benzene

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## An In-Depth Technical Guide to N-sulfinyl-p-toluidine

For Researchers, Scientists, and Drug Development Professionals

### Abstract

N-sulfinyl-p-toluidine, a member of the N-sulfinylamine family, is a versatile reagent in organic synthesis. This technical guide provides a comprehensive overview of its physical and chemical properties, detailed experimental protocols for its synthesis and characterization, and an exploration of its reactivity. The information is presented to support its application in research and development, particularly in the synthesis of novel nitrogen- and sulfur-containing compounds.

### Core Physical and Chemical Properties

N-sulfinyl-p-toluidine, with the empirical formula  $C_7H_7NOS$ , is an aromatic sulfinylamine. While specific experimental values for some physical properties are not widely reported in the literature, a summary of its known and calculated properties is provided below.

Property	Value	Source
Molecular Formula	C7H7NOS	SpectraBase[1]
Molecular Weight	153.2 g/mol	SpectraBase[1]
CAS Number	15795-42-3	SpectraBase[1]
Appearance	Not explicitly stated, likely a solid or oil	General knowledge of similar compounds
Melting Point	Data not readily available	
Boiling Point	Data not readily available	
Solubility	Data not readily available	

#### Spectroscopic Data:

- **<sup>13</sup>C NMR:** Spectral data is available and can be accessed through specialized databases.[2] The chemical shifts provide insight into the carbon framework of the molecule.
- **Mass Spectrometry (GC-MS):** The mass spectrum of N-sulfinyl-p-toluidine is available, confirming its molecular weight and fragmentation pattern.[1]
- **Infrared (IR) Spectroscopy:** While specific peak values were not found in the immediate search, IR spectroscopy would be expected to show characteristic peaks for the N=S=O stretching vibrations, as well as aromatic C-H and C=C stretching.

## Synthesis and Characterization: Experimental Protocols

The synthesis of N-sulfinyl-p-toluidine typically involves the reaction of p-toluidine with thionyl chloride. The following is a general experimental protocol based on established methods for the synthesis of N-sulfinylanilines.

### Synthesis of N-sulfinyl-p-toluidine

Principle: The primary amine (p-toluidine) reacts with thionyl chloride to form the corresponding N-sulfinylamine with the elimination of hydrogen chloride. A base is often used to scavenge the HCl produced.

Materials:

- p-Toluidine
- Thionyl chloride ( $\text{SOCl}_2$ )
- Anhydrous solvent (e.g., diethyl ether, dichloromethane, or benzene)
- A non-nucleophilic base (e.g., pyridine or triethylamine)
- Anhydrous sodium sulfate or magnesium sulfate

Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser connected to a drying tube (or nitrogen inlet), dissolve p-toluidine in the anhydrous solvent.
- Cool the solution in an ice bath to 0 °C.
- Add the base to the solution.
- Slowly add a stoichiometric amount of thionyl chloride dropwise from the dropping funnel with vigorous stirring. The reaction is exothermic and should be controlled by the rate of addition.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete (monitoring by TLC is recommended).
- The reaction mixture will likely contain a precipitate of the hydrochloride salt of the base. Filter the mixture to remove the salt.
- Wash the filtrate with water and then with a saturated sodium bicarbonate solution to remove any remaining acid.

- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by vacuum distillation or column chromatography on silica gel.

## Characterization

The synthesized N-sulfinyl-p-toluidine should be characterized to confirm its identity and purity.

- NMR Spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ): To confirm the structure and assess purity.
- IR Spectroscopy: To identify the characteristic  $\text{N}=\text{S}=\text{O}$  functional group.
- Mass Spectrometry: To confirm the molecular weight.

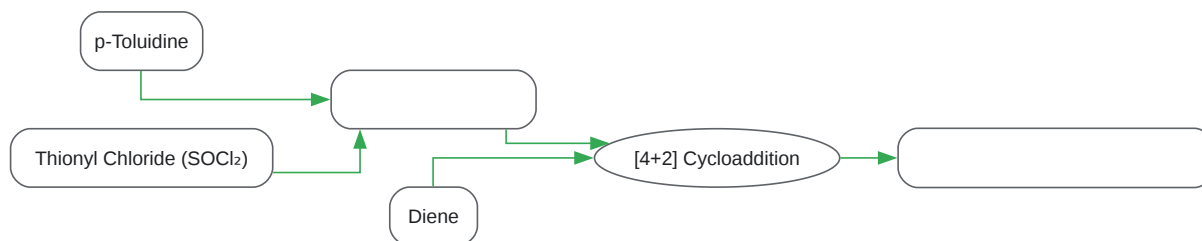
## Chemical Reactivity and Applications

N-sulfinylamines are valuable intermediates in organic synthesis. The  $\text{N}=\text{S}=\text{O}$  group is electrophilic and can react with a variety of nucleophiles. A significant application of N-sulfinylanilines is their participation in cycloaddition reactions.

## Diels-Alder Reactions

N-sulfinyl-p-toluidine can act as a dienophile in Diels-Alder reactions with dienes.[3] The  $\text{N}=\text{S}$  bond participates in the  $[4+2]$  cycloaddition, leading to the formation of six-membered heterocyclic rings. This reactivity is a powerful tool for the synthesis of complex sulfur- and nitrogen-containing scaffolds.

Below is a diagram illustrating the general workflow for a Diels-Alder reaction involving N-sulfinyl-p-toluidine.



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Caption: Synthetic pathway to a dihydrothiazine oxide derivative.

## Conclusion

N-sulfinyl-p-toluidine is a reactive intermediate with significant potential in synthetic organic chemistry. This guide has summarized its core properties, provided a detailed protocol for its synthesis, and highlighted its utility in cycloaddition reactions. Further research into the physical properties and broader reactivity of this compound will undoubtedly expand its applications in the development of novel molecules for the pharmaceutical and materials science industries.

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## References

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- To cite this document: BenchChem. [physical and chemical properties of N-sulfinyl-p-toluidine]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b095315#physical-and-chemical-properties-of-n-sulfinyl-p-toluidine\]](https://www.benchchem.com/product/b095315#physical-and-chemical-properties-of-n-sulfinyl-p-toluidine)

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